

4-Amino-3-(trifluoromethoxy)benzonitrile material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 4-Amino-3-
(trifluoromethoxy)benzonitrile

Cat. No.: B067731

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In-Depth Technical Guide: 4-Amino-3-(trifluoromethoxy)benzonitrile

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data, physical and chemical properties, and handling guidelines for **4-Amino-3-(trifluoromethoxy)benzonitrile** (CAS No. 175278-23-6). The information is intended for use by professionals in research and development environments.

Chemical Identification and Properties

4-Amino-3-(trifluoromethoxy)benzonitrile is a substituted benzonitrile compound. Its key identifiers and physical and chemical properties are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	4-Amino-3-(trifluoromethoxy)benzonitrile
CAS Number	175278-23-6
Molecular Formula	C ₈ H ₅ F ₃ N ₂ O[1][2]
Molecular Weight	202.14 g/mol [1]
InChIKey	QNJPSMLILRHZOW-UHFFFAOYSA-N
SMILES	C1=CC(=C(C=C1C#N)OC(F)(F)F)N

Table 2: Physical and Chemical Properties

Property	Value	Source(s)
Appearance	Solid	[1]
Melting Point	71-73 °C	[1]
Boiling Point	248.6 °C at 760 mmHg (Predicted)	
Density	1.42 g/cm ³ (Predicted)	
Purity	99%	[2]
Solubility	Data not readily available	

Safety and Hazard Information

The primary hazards associated with **4-Amino-3-(trifluoromethoxy)benzonitrile** are eye irritation and potential for allergic skin reaction.[1] The toxicological properties of this compound have not been fully investigated.[1]

Table 3: GHS Hazard Statements

Hazard Code	Statement
H317	May cause an allergic skin reaction.[1]
H319	Causes serious eye irritation.[1]

Precautionary Statements:

Users should wash hands and any exposed skin thoroughly after handling.[1] Protective gloves, protective clothing, eye protection, and face protection are mandatory when working with this substance.[1] It is advised to avoid breathing dust, fume, gas, mist, vapors, or spray and to use the compound only outdoors or in a well-ventilated area.[1]

Experimental Protocols

Detailed experimental protocols involving the use of **4-Amino-3-(trifluoromethoxy)benzonitrile** are not readily available in published literature or safety data sheets. The following are general guidelines for handling, storage, and disposal based on available safety information. A thorough, user-conducted risk assessment is essential before commencing any experimental work.

Handling Procedures

- Engineering Controls: Use only in a chemical fume hood to ensure adequate ventilation.[1] Eyewash stations and safety showers should be in close proximity to the workstation.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield.[1]
 - Skin Protection: Wear chemical-resistant gloves and protective clothing to prevent skin contact.[1]
 - Respiratory Protection: If ventilation is inadequate, use a NIOSH/MSHA approved respirator.
- General Hygiene: Do not eat, drink, or smoke when using this product.[1] Wash hands thoroughly after handling. Contaminated work clothing should not be allowed out of the

workplace.

Storage

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed.
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong bases.[\[1\]](#)

First-Aid Measures

- If Inhaled: Move the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or physician if you feel unwell.[\[1\]](#)
- If on Skin: Wash with plenty of soap and water. If skin irritation or a rash occurs, seek medical advice. Wash contaminated clothing before reuse.[\[1\]](#)
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[\[1\]](#)
- If Swallowed: Call a poison center or physician if you feel unwell. Rinse mouth.[\[1\]](#)

Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)

Toxicological and Ecotoxicological Information

Detailed quantitative toxicological data, such as LD50 or LC50 values, for **4-Amino-3-(trifluoromethoxy)benzonitrile** are not available. The toxicological properties have not been fully investigated.[\[1\]](#) Similarly, no ecotoxicity data has been found. Researchers should handle this compound with the caution appropriate for a substance of unknown toxicity.

Visualization

No specific signaling pathways, experimental workflows, or logical relationships involving **4-Amino-3-(trifluoromethoxy)benzonitrile** have been described in the available literature.

Therefore, no diagrams have been generated for this guide.

Disclaimer: This document is intended as a guide and is based on currently available information. It does not purport to be all-inclusive. Users should conduct their own investigations and risk assessments to determine the suitability of this information for their particular purposes.

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References

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